2-Chloro-3-hydroxybutanal: A Versatile Chiral Building Block in Organic Synthesis

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Compound of Interest	
Compound Name:	*2-Chloro-3-hydroxybutanal*
CAS No.:	*69239-48-1*
Cat. No.:	*B15440900*

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Introduction: Unlocking the Synthetic Potential of a Bifunctional Synthon

In the landscape of organic synthesis, the strategic use of bifunctional building blocks is paramount for the efficient construction of complex molecular architectures. **2-Chloro-3-hydroxybutanal**, a chiral α-chloroaldehyde, represents a valuable yet underutilized synthon. Its structure, featuring a reactive aldehyde, a stereocenter bearing a hydroxyl group, and an adjacent carbon with a labile chlorine atom, offers a confluence of functionalities that can be selectively manipulated to forge key carbon-carbon and carbon-heteroatom bonds. This guide provides an in-depth exploration of the synthetic utility of **2-chloro-3-hydroxybutanal**, presenting detailed application notes and protocols for its use in the synthesis of high-value intermediates such as epoxides and amino alcohols, which are prevalent motifs in pharmaceuticals and natural products. While direct literature applications of this specific molecule are not extensively documented, its reactivity can be confidently inferred from the well-established chemistry of α-chloroaldehydes and halohydrins.

Physicochemical Properties

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A clear understanding of the physical and chemical characteristics of **2-chloro-3-hydroxybutanal** is essential for its effective use in synthesis.

Property	Value	Source
Molecular Formula	$C_4H_7ClO_2$	PubChem[1]
Molecular Weight	122.55 g/mol	PubChem[1]
IUPAC Name	2-chloro-3-hydroxybutanal	PubChem[1]
SMILES	CC(C(C=O)Cl)O	PubChem[1]
InChIKey	PRCWOCJJGJKRSX-UHFFFAOYSA-N	PubChem[1]

Core Synthetic Applications

The synthetic utility of **2-chloro-3-hydroxybutanal** is primarily derived from the interplay between its three key functional groups. The aldehyde allows for nucleophilic additions and olefination reactions, the chlorohydrin moiety is a direct precursor to epoxides, and the α-chloro position can influence the stereochemical outcome of reactions at the carbonyl center.

Logical Flow of Synthetic Transformations

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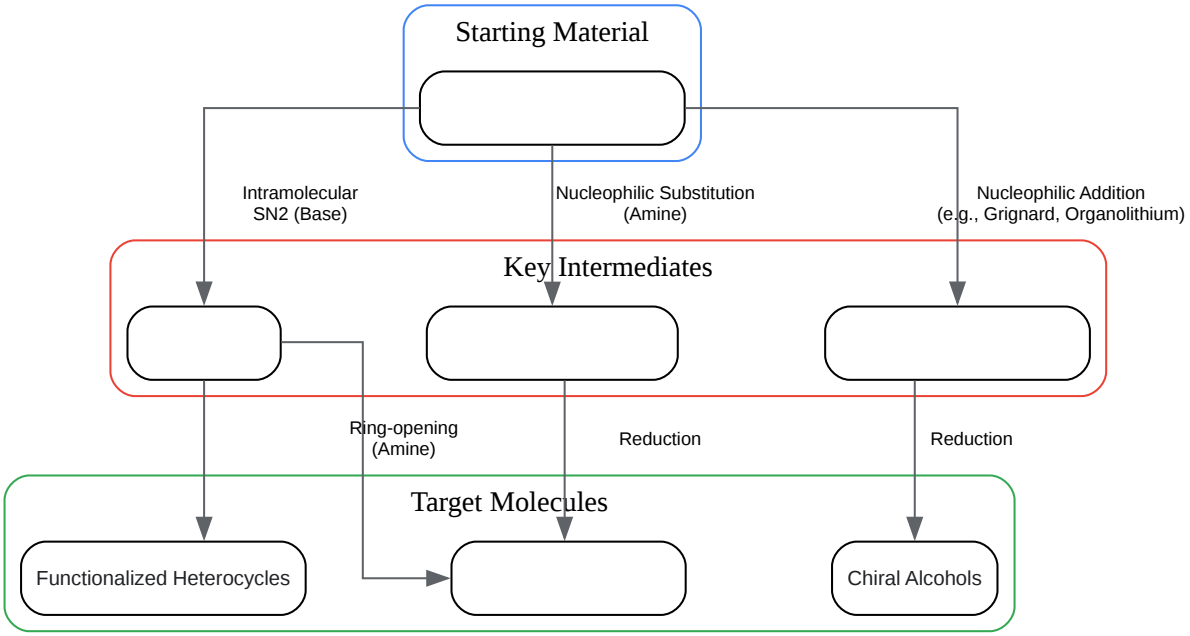

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Caption: Synthetic pathways originating from **2-chloro-3-hydroxybutanal**.

Detailed Application Notes and Protocols

Application 1: Synthesis of 2,3-Epoxybutanal

The chlorohydrin functionality within **2-chloro-3-hydroxybutanal** makes it an ideal precursor for the synthesis of 2,3-epoxybutanal via an intramolecular S_n2 reaction. This transformation is typically effected by a non-nucleophilic base, which deprotonates the hydroxyl group, allowing the resulting alkoxide to displace the adjacent chloride.[2] This intramolecular cyclization is a variation of the Williamson ether synthesis.

Causality Behind Experimental Choices:

- Base Selection: A strong, non-nucleophilic base such as sodium hydride (NaH) or potassium tert-butoxide (t-BuOK) is crucial. These bases are sterically hindered, which minimizes

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competitive intermolecular reactions and favors the desired intramolecular cyclization. The use of a nucleophilic base like sodium hydroxide could lead to unwanted side reactions, including intermolecular ether formation or reaction at the aldehyde.

- Solvent: An aprotic solvent like tetrahydrofuran (THF) or diethyl ether is preferred to prevent protonation of the intermediate alkoxide and to effectively solvate the reagents.
- Temperature: The reaction is typically carried out at low temperatures (e.g., 0 °C to room temperature) to control the reaction rate and minimize potential side reactions.
- Reaction Setup: To a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), add a suspension of sodium hydride (1.2 equivalents, 60% dispersion in mineral oil) in anhydrous THF.
- Reagent Addition: Cool the suspension to 0 °C in an ice bath. Slowly add a solution of **2-chloro-3-hydroxybutanal** (1.0 equivalent) in anhydrous THF dropwise to the stirred suspension.
- Reaction Monitoring: Allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up: Upon completion, carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride at 0 °C.
- Extraction: Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3 x volume of aqueous layer).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude 2,3-epoxybutanal can be purified by flash column chromatography on silica gel.

Application 2: Synthesis of Vicinal Amino Alcohols

Vicinal amino alcohols are critical structural motifs in a vast array of pharmaceuticals. **2-Chloro-3-hydroxybutanal** can serve as a precursor to these valuable compounds through two primary routes:

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- Route A: Epoxide Ring-Opening: The intermediate 2,3-epoxybutanal can be subjected to ring-opening with a variety of amines. This reaction typically proceeds with high regioselectivity, with the amine attacking the less sterically hindered carbon of the epoxide.
- Route B: Direct Nucleophilic Substitution: Direct displacement of the chloride with an amine, followed by reduction of the aldehyde, also yields vicinal amino alcohols.

Causality Behind Experimental Choices:

- Amine Selection: A wide range of primary and secondary amines can be used as nucleophiles. The choice of amine will determine the substitution pattern of the final amino alcohol.
- Solvent and Temperature (Route A): The ring-opening of the epoxide is often carried out in a protic solvent like methanol or ethanol, which can facilitate the reaction. The reaction temperature can vary depending on the nucleophilicity of the amine.
- Reducing Agent (Route B): A mild reducing agent such as sodium borohydride ($NaBH_4$) is suitable for the reduction of the aldehyde to the primary alcohol without affecting other functional groups.
- Reaction Setup: To a solution of 2,3-epoxybutanal (1.0 equivalent) in methanol, add the desired amine (1.5-2.0 equivalents).
- Reaction Conditions: Stir the reaction mixture at room temperature or gently heat to 40-50 °C. The reaction progress can be monitored by TLC.
- Work-up: Upon completion, remove the solvent under reduced pressure.
- Purification: The crude amino alcohol can be purified by column chromatography or crystallization.
- Amination: Dissolve **2-chloro-3-hydroxybutanal** (1.0 equivalent) in a suitable solvent such as THF or acetonitrile. Add the desired amine (2.5 equivalents) and a non-nucleophilic base such as triethylamine (1.2 equivalents). Stir the mixture at room temperature until the substitution is complete (monitor by TLC).

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- Reduction: Cool the reaction mixture to 0 °C and add sodium borohydride (1.5 equivalents) portion-wise. Stir for 1-2 hours at 0 °C and then allow to warm to room temperature.
- Work-up: Quench the reaction by the slow addition of water. Extract the product with ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate. Purify the resulting vicinal amino alcohol by column chromatography.

Application 3: Diastereoselective Nucleophilic Additions to the Aldehyde

The stereocenter at the C3 position of **2-chloro-3-hydroxybutanal** can influence the stereochemical outcome of nucleophilic additions to the aldehyde at C1, a phenomenon known as 1,3-asymmetric induction. The stereoselectivity of such reactions is often rationalized using the Felkin-Anh or related models for nucleophilic addition to chiral aldehydes. Unexpectedly high syn-selectivity has been observed in Mukaiyama aldol additions to some α-chloroaldehydes, suggesting that the chlorine atom can play a significant role in directing the stereochemical course of the reaction.[3]

Causality Behind Experimental Choices:

- Nucleophile: The nature of the nucleophile (e.g., Grignard reagents, organolithium reagents, enolates) will significantly impact the diastereoselectivity of the addition.
- Lewis Acid: In reactions like the Mukaiyama aldol addition, the choice of Lewis acid can influence the transition state geometry and thus the diastereomeric ratio of the products.
- Temperature: Low reaction temperatures are generally employed to enhance diastereoselectivity by favoring the transition state with the lowest activation energy.
- Reaction Setup: To a solution of **2-chloro-3-hydroxybutanal** (1.0 equivalent) in anhydrous diethyl ether or THF at -78 °C under an inert atmosphere, add the Grignard reagent (e.g., methylmagnesium bromide, 1.2 equivalents) dropwise.
- Reaction Monitoring: Stir the reaction at -78 °C for 1-3 hours. Monitor the reaction by TLC.

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- Work-up: Quench the reaction at -78 °C with a saturated aqueous solution of ammonium chloride.

- Extraction and Purification: Allow the mixture to warm to room temperature and extract with diethyl ether. Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate. The diastereomeric ratio can be determined by ^{1}H NMR spectroscopy of the crude product, and the diastereomers can be separated by column chromatography.

Quantitative Data Summary

While specific yield and diastereoselectivity data for reactions of **2-chloro-3-hydroxybutanal** are not readily available in the literature, the following table provides representative data for analogous transformations involving α-chloroaldehydes and halohydrins to guide experimental design.

Transformation	Substrate	Reagents and Conditions	Product	Yield (%)	Diastereomeric Ratio (dr)	Reference
Epoxidation	Generic Halohydrin	Base (e.g., KOH, NaH)	Epoxide	Generally >80%	N/A	[2]
Amino Alcohol Synthesis	Styrene	1. DBH, H_2O/Acetone; 2. Amine	Amino Alcohol	64-88%	N/A	[4]
Cyclopropylamine Synthesis	α-Chloroaldehyde	$CH_2(ZnI)_2$, Amine, i-PrOH	trans-Cyclopropylamine	Moderate to Good	High trans selectivity	[5]
Mukaiyama Aldol Addition	α-Chloroaldehyde	Silyl Enol Ether, Lewis Acid	syn-Aldol Adduct	Good	High syn selectivity	[3]

Experimental Workflow Visualization

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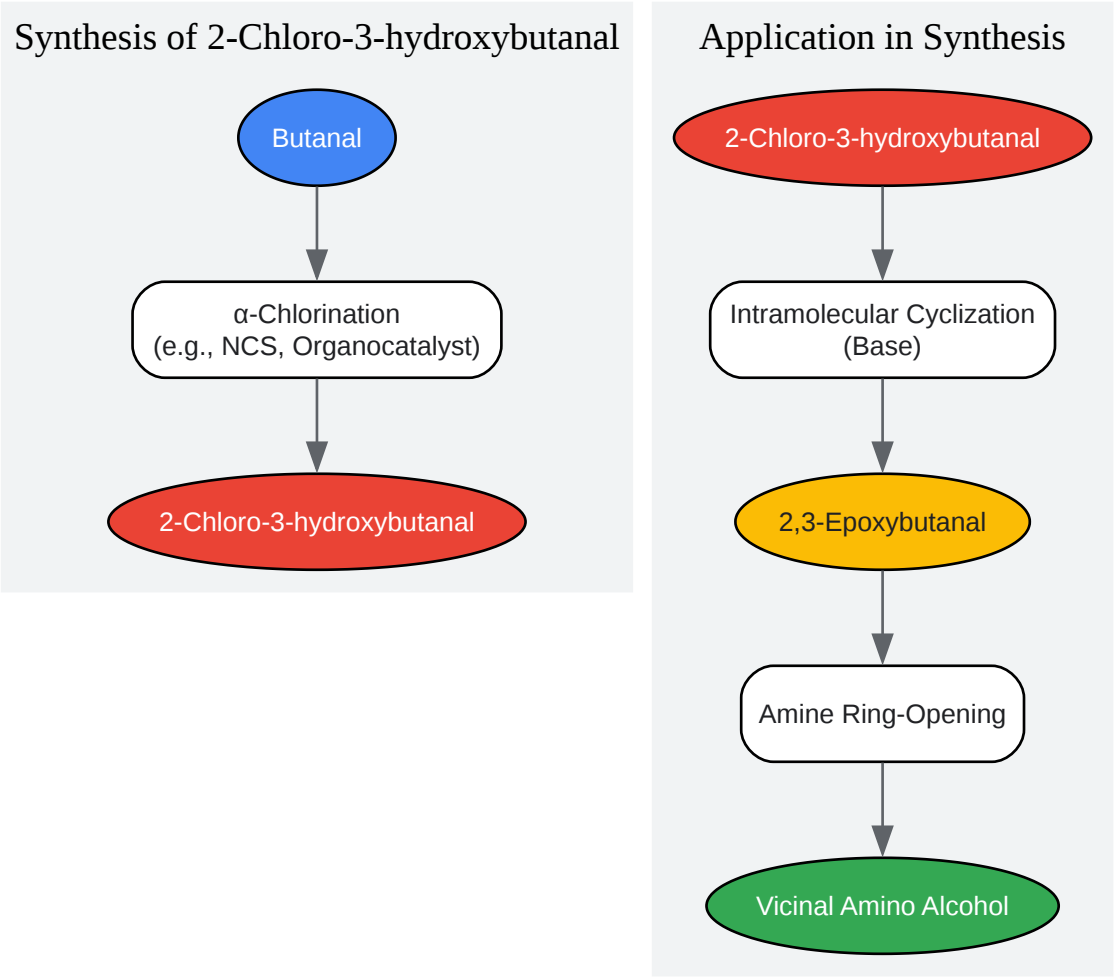

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Caption: Workflow for the synthesis and application of **2-chloro-3-hydroxybutanal**.

Conclusion and Future Outlook

2-Chloro-3-hydroxybutanal, while not extensively explored in the chemical literature, holds significant untapped potential as a versatile building block in organic synthesis. The principles of halohydrin chemistry and α-chloroaldehyde reactivity provide a solid foundation for predicting its synthetic transformations. The protocols and application notes detailed herein, derived from well-established analogous reactions, offer a robust starting point for researchers and drug development professionals to harness the synthetic power of this chiral synthon. Further investigation into the diastereoselective reactions of **2-chloro-3-hydroxybutanal** and its

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application in the synthesis of complex, biologically active molecules is a promising avenue for future research.

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